

# Application Notes and Protocols for Anodizing Aluminum with Tartrate-Containing Electrolytes

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## Compound of Interest

Compound Name: Aluminum tartrate

Cat. No.: B1210994

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the anodizing of aluminum and its alloys using tartrate-containing electrolytes, with a primary focus on the well-established Tartaric-Sulfuric Acid (TSA) process. This environmentally friendly alternative to chromic acid anodizing (CAA) has gained significant traction, particularly in the aerospace industry, for its excellent corrosion resistance and paint adhesion properties. Furthermore, the biocompatible nature of the resulting aluminum oxide layer opens up promising avenues for applications in the biomedical field, including drug delivery and medical device manufacturing.

## Introduction to Tartaric-Sulfuric Acid Anodizing (TSA)

Tartaric-Sulfuric Acid Anodizing is an electrochemical process that grows a controlled layer of aluminum oxide on the surface of aluminum alloys. The addition of tartaric acid to the sulfuric acid electrolyte modifies the oxide growth, resulting in a thin, porous film with desirable characteristics. It was developed as a more environmentally friendly alternative to chromic acid anodizing, which utilizes hexavalent chromium, a known carcinogen. The TSA process produces an anodic film with comparable corrosion resistance to those generated in chromic acid solutions.

The porous nature of the TSA-formed oxide layer makes it an excellent base for paints and adhesives and also presents opportunities for functionalization in biomedical applications. The

morphology of these pores can be tailored by adjusting the anodizing parameters.

## Quantitative Data Summary

The following tables summarize key quantitative data from various studies on TSA anodizing, providing a comparative overview of process parameters and their outcomes.

Table 1: TSA Anodizing Process Parameters

Parameter	Range	Typical Value	Reference(s)
Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> ) Conc.	40 g/L	40 g/L	
Tartaric Acid (C <sub>4</sub> H <sub>6</sub> O <sub>6</sub> ) Conc.	80 g/L	80 g/L	
Voltage	14 V	14 V	
Temperature	37 ± 1 °C	37 °C	
Anodizing Time	25 - 45 min	25 min	
Voltage Ramp-up Time	5 min	5 min	

Table 2: Properties of TSA Anodized Aluminum (AA2024 Alloy)

Property	25 min Anodizing	45 min Anodizing	Reference(s)
Oxide Layer Thickness	~2-5 µm	~5-7 µm	
Porosity	15.0%	30.0%	
Corrosion Resistance	Good	Higher	
Paint Adhesion	Excellent	Excellent	

## Experimental Protocols

This section provides detailed methodologies for performing TSA anodizing and subsequent sealing treatments.

## Materials and Equipment

- Aluminum Alloy Substrate: AA2024-T3 or other suitable aluminum alloy.
- Degreasing Solution: Alkaline-based cleaner (e.g., 10% vol. silicate-free, pH 9).
- Etching Solution: Mix of 42% vol. acid-based solution (sulfuric and nitric acid) and 10% vol. ferric sulfate-based solution (bath pH < 1).
- Anodizing Electrolyte: 40 g/L Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) and 80 g/L Tartaric Acid ( $\text{C}_4\text{H}_6\text{O}_6$ ) in deionized water.
- Sealing Solution (optional): Deionized water for hydrothermal sealing, or solutions containing cerium salts or dichromate.
- Power Supply: DC power supply capable of constant voltage output.
- Anodizing Tank: Acid-resistant tank.
- Cathode: Lead or stainless steel plates.
- Agitation: Magnetic stirrer or air agitation.
- Temperature Control: Water bath or chiller.
- Personal Protective Equipment (PPE): Acid-resistant gloves, safety goggles, lab coat.

## Pre-treatment Protocol

- Degreasing: Immerse the aluminum substrate in the alkaline-based degreasing solution at 45 °C for 10 minutes to remove organic contaminants.
- Rinsing: Thoroughly rinse the substrate with deionized water.
- Etching: Immerse the substrate in the etching solution at 50 °C for 10 minutes. This step removes the native oxide layer and creates a uniform surface.

- Rinsing: Thoroughly rinse the substrate with deionized water.

## TSA Anodizing Protocol

- Electrolyte Preparation: Prepare the TSA electrolyte by dissolving 40 g of sulfuric acid and 80 g of tartaric acid per liter of deionized water.
- Setup: Place the electrolyte in the anodizing tank and position the lead or stainless steel cathodes. Maintain the electrolyte temperature at  $37 \pm 1$  °C and provide gentle agitation.
- Anodizing:
  - Connect the aluminum substrate to the positive terminal (anode) of the DC power supply and the cathodes to the negative terminal.
  - Immerse the pre-treated aluminum substrate into the electrolyte.
  - Apply a constant voltage of 14 V. It is recommended to ramp up the voltage to 14 V over a period of 5 minutes.
  - Continue the anodizing process for 25 to 45 minutes, depending on the desired oxide layer thickness.
- Post-Anodizing Rinsing: After anodizing, immediately remove the substrate and rinse it thoroughly with deionized water.

## Post-treatment: Sealing (Optional)

Sealing the pores of the anodic film can further enhance corrosion resistance.

- Hot Water Sealing (HWS): Immerse the anodized and rinsed substrate in boiling deionized water for 30 minutes.
- Cerium Salt Sealing: Immerse the substrate in a solution containing cerium salts (e.g., 50 mM  $\text{Ce}(\text{NO}_3)_3$ ) at a controlled temperature (e.g., 65 °C).
- Dichromate Sealing: Immerse the substrate in a dichromate solution. Note that this method involves hexavalent chromium and should be handled with appropriate safety precautions.

## Visualizations

### TSA Anodizing Workflow

Caption: General workflow for the Tartaric-Sulfuric Acid (TSA) anodizing process.

### Functionalization of Anodized Aluminum for Biomedical Applications

While research specifically on tartrate-anodized aluminum for drug delivery is emerging, the general principles of functionalizing porous anodic aluminum oxide (AAO) are well-established. The TSA process provides a suitable porous substrate for such applications.

Caption: Functionalization pathways for biomedical applications of porous AAO.

### Applications in Drug Development and Research

The nanoporous structure of aluminum oxide films produced by anodizing offers a high surface area that can be functionalized for various biomedical applications.

- **Drug Delivery:** The pores can serve as reservoirs for loading therapeutic agents. The release kinetics can potentially be controlled by modifying the pore size, depth, and surface chemistry.
- **Biosensors:** The surface of the anodized aluminum can be modified to immobilize biomolecules such as antibodies or enzymes. This allows for the development of sensitive biosensors for detecting specific analytes.
- **Biocompatible Implants:** Anodized aluminum provides a biocompatible and corrosion-resistant surface for medical implants. The porous structure can also promote tissue integration.

While many studies on these applications have utilized other electrolytes like sulfuric or phosphoric acid, the TSA process offers a more environmentally benign method to create the foundational porous aluminum oxide layer. Further research is warranted to explore the specific advantages and protocols for using TSA-anodized aluminum in these advanced biomedical applications. The addition of tartaric acid may influence the surface chemistry in a way that

could be beneficial for the attachment of specific biomolecules or for controlling drug elution rates.

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